

Essential Safety and Disposal Guide for (S)-HH2853

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Compound of Interest

Compound Name: (S)-HH2853
CAS No.: 2202678-05-3
Cat. No.: B15144053

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This document provides crucial safety, handling, and disposal information for **(S)-HH2853**, a potent EZH1/2 dual inhibitor intended for laboratory research purposes. The following procedures are based on general best practices for handling and disposal of hazardous research chemicals in the absence of a specific Safety Data Sheet (SDS). Researchers must always consult their institution's specific waste management protocols and local regulations.

Chemical and Physical Properties

A summary of the key quantitative data for **(S)-HH2853** is presented below.

Property	Value
Chemical Formula	C ₃₁ H ₃₆ F ₃ N ₇ O ₃
Molecular Weight	611.67 g/mol
Exact Mass	611.2832
EZH2 IC ₅₀	<100 nM (for EZH2_Y641F)[1]
EZH1 IC ₅₀	9.26 nM[2]

Proper Disposal Procedures

As **(S)-HH2853** is a bioactive compound with potential health implications, it must be disposed of as hazardous chemical waste. Do not dispose of this compound down the drain or in regular trash.

Step-by-Step Disposal Protocol:

- Waste Identification and Segregation:
 - Label a dedicated, leak-proof, and sealable waste container as "Hazardous Chemical Waste: **(S)-HH2853**".
 - Segregate waste containing **(S)-HH2853** from other laboratory waste streams to prevent cross-contamination. This includes pure compound, contaminated labware (e.g., pipette tips, vials, gloves), and solutions.
- Personal Protective Equipment (PPE):
 - Before handling the waste, ensure you are wearing appropriate PPE:
 - Chemical-resistant gloves (e.g., nitrile).
 - Safety goggles with side shields.
 - A lab coat.
- Preparing for Disposal:
 - For solutions containing **(S)-HH2853**, absorb the liquid with a non-reactive absorbent material like vermiculite or sand.
 - Carefully place all solid waste, including contaminated absorbent material and labware, into the designated hazardous waste container.
- Container Management:
 - Keep the waste container securely sealed when not in use.

- Store the container in a well-ventilated, designated hazardous waste accumulation area, away from incompatible materials.
- Final Disposal:
 - Arrange for pickup and disposal by your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor.
 - Ensure all required waste manifests and documentation are completed accurately.

Experimental Protocol: Waste Decontamination

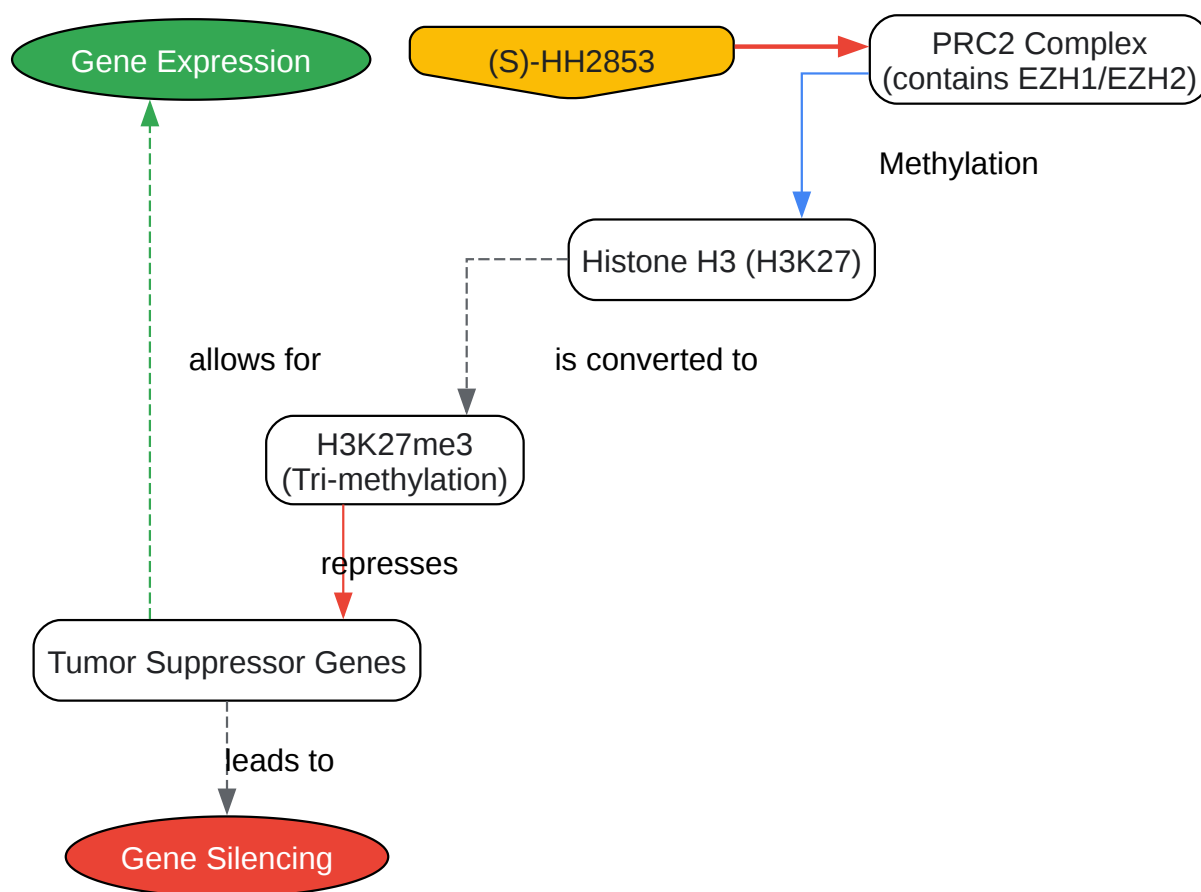
For decontamination of surfaces and non-disposable equipment that have come into contact with **(S)-HH2853**, follow this general protocol:

- Prepare Decontamination Solution: Prepare a 70% ethanol solution.
- Surface Decontamination:
 - Liberally apply the 70% ethanol solution to the contaminated surface.
 - Thoroughly wipe the surface with absorbent pads.
 - Dispose of the used absorbent pads as hazardous waste in your designated **(S)-HH2853** waste container.
- Equipment Decontamination:
 - Immerse non-disposable equipment in the 70% ethanol solution for at least 30 minutes.
 - Rinse the equipment thoroughly with distilled water.
 - The used ethanol solution should be collected and disposed of as hazardous chemical waste.

Signaling Pathway and Mechanism of Action

(S)-HH2853 is an inhibitor of the EZH1 and EZH2 enzymes, which are key components of the Polycomb Repressive Complex 2 (PRC2). This complex plays a critical role in epigenetic

regulation by methylating histone H3 on lysine 27 (H3K27), leading to gene silencing. By inhibiting EZH1/2, **(S)-HH2853** prevents this methylation, which can reactivate the expression of tumor suppressor genes.

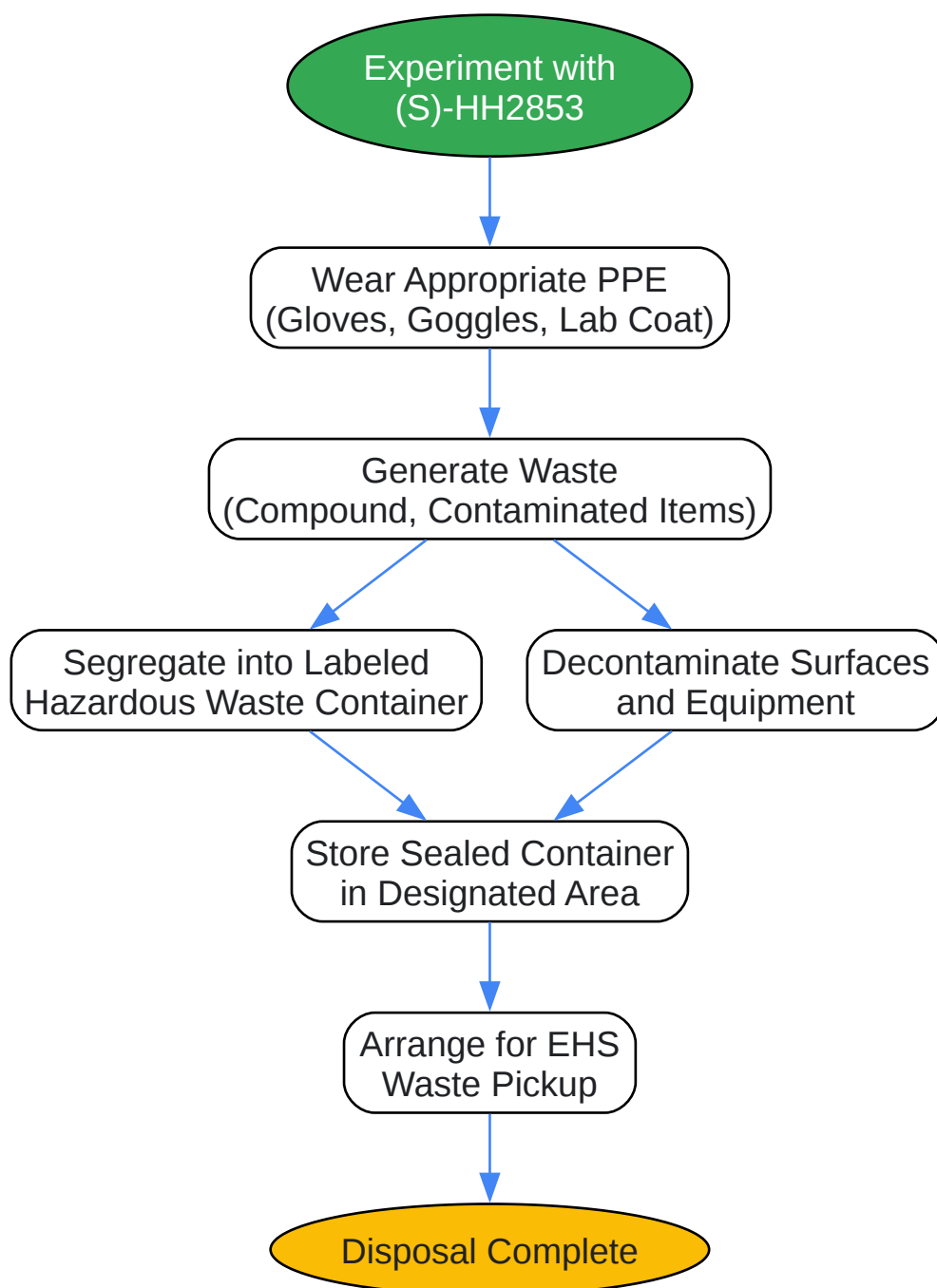


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Caption: Mechanism of **(S)-HH2853** action on the EZH1/2 signaling pathway.

Workflow for Safe Handling and Disposal

The following diagram outlines the logical workflow for researchers handling **(S)-HH2853** from initial use to final disposal.



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Caption: Standard operational workflow for handling and disposing of **(S)-HH2853**.

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References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [2. medkoo.com \[medkoo.com\]](https://www.medkoo.com)
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